

Personal protective equipment for handling Octyl isobutyrate

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Compound of Interest

Compound Name: *Octyl isobutyrate*

Cat. No.: *B085545*

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Essential Safety and Handling Guide for Octyl Isobutyrate

This guide provides immediate and essential safety protocols for laboratory professionals, including researchers, scientists, and drug development experts, who handle **Octyl isobutyrate**. Adherence to these procedures is critical for ensuring personal safety and proper disposal.

Physicochemical and Toxicological Data

For quick reference, the following table summarizes key quantitative data for **Octyl isobutyrate**.

Property	Value	Citations
Physical State	Colorless to pale yellow liquid	[1] [2]
CAS Number	109-15-9	[1] [3]
Molecular Formula	C ₁₂ H ₂₄ O ₂	[1]
Density	0.856 g/mL at 25°C	[3] [4]
Boiling Point	236 - 245°C	[2] [4] [5]
Flash Point	> 93.3°C (> 200°F)	[2] [5] [6]
Vapor Density	6.8 (Air = 1)	[5] [7]
Vapor Pressure	0.061 mmHg at 25°C (estimated)	[5]
Water Solubility	4.064 mg/L at 25°C (estimated)	[5]
Acute Toxicity (Oral)	LD50, Rat: >= 5000 mg/kg	[6]
Acute Toxicity (Dermal)	LD50, Rabbit: >= 5000 mg/kg	[6]
Skin Sensitization	No Expected Sensitization Induction Level (NESIL): 7000 μg/cm ²	[8]

Personal Protective Equipment (PPE) Protocol

While **Octyl isobutyrate** is not classified as a hazardous substance under Regulation (EC) No 1272/2008, some safety data sheets indicate it can cause mild skin and eye irritation.[\[1\]](#)[\[3\]](#)[\[6\]](#) Therefore, adherence to good industrial hygiene and the use of appropriate PPE is mandatory.

Engineering Controls

- Ventilation: Always handle **Octyl isobutyrate** in a well-ventilated area.[\[1\]](#)[\[3\]](#) Use of a chemical fume hood is recommended to minimize inhalation of vapors.

Required Personal Protective Equipment

- Eye and Face Protection:
 - Wear chemical safety goggles that provide a complete seal around the eyes.[1]
 - If there is a significant risk of splashing, a face shield must be worn in addition to safety goggles.[9]
- Hand Protection:
 - Wear chemical-resistant gloves that comply with EN 374 standards.[3]
 - Suitable materials include Nitrile, Neoprene, or Butyl rubber.[9][10]
 - Before each use, inspect gloves for any signs of degradation, punctures, or tears.[11]
 - If reusing gloves, clean them thoroughly before removal.[3]
- Body Protection:
 - A standard laboratory coat should be worn and fully fastened.[11]
 - Ensure the lab coat is made of a material appropriate for the tasks being performed.[11]
 - Do not wear shorts or open-toed shoes in the laboratory.[11][12]
- Respiratory Protection:
 - Under conditions of adequate ventilation, respiratory protection is generally not required.
 - If ventilation is inadequate or in the event of a large spill, a respirator may be necessary.[1]
 - In case of fire, firefighters must use a self-contained breathing apparatus (SCBA).[6]

PPE Donning and Doffing Procedure

- Donning (Putting On):
 1. Put on the laboratory coat and fasten it completely.

2. Put on safety goggles and a face shield if necessary.
3. Wash and dry hands thoroughly.
4. Put on gloves, ensuring they overlap the cuffs of the lab coat.

- Doffing (Taking Off):
 1. Remove gloves using a technique that avoids skin contact with the exterior of the glove.
 2. Remove the laboratory coat, turning it inside out during removal to contain any contamination.
 3. Remove face shield and goggles.
 4. Wash hands thoroughly with soap and water.

Operational and Disposal Plans

Handling and Storage

- Avoid contact with skin and eyes.[1][13]
- Wash hands thoroughly after handling the substance.[3]
- Keep the container tightly closed when not in use.[1]
- Store in a cool, dry, and well-ventilated area away from heat, ignition sources, and incompatible materials like strong oxidizing agents.[1][14]
- Ground all equipment when handling to prevent static discharge.[6]
- Do not eat, drink, or smoke in the work area.[3]

Spill Management

- Small Spills:
 - Absorb the spill with an inert material such as vermiculite, dry sand, or earth.[6]

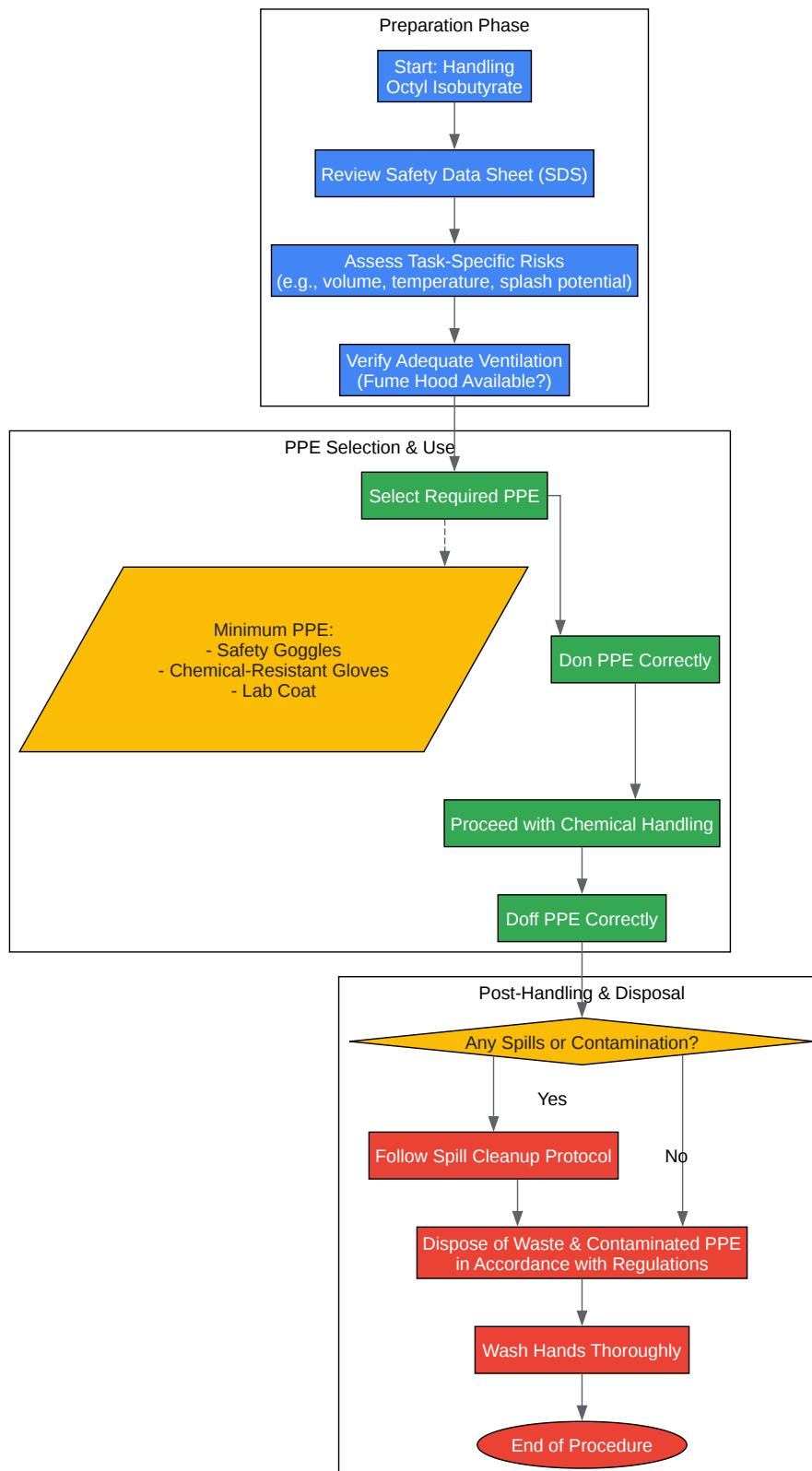
- Place the absorbed material into a suitable, labeled container for disposal.[6]
- Clean the spill area thoroughly.
- Large Spills:
 - Evacuate unnecessary personnel from the area.
 - Eliminate all ignition sources.[6]
 - Stop the flow of material if it is safe to do so.[6]
 - Contain the spill by diking with absorbent materials.[6]
 - Prevent the spill from entering drains or waterways.[6]

Disposal Plan

- Dispose of **Octyl isobutyrate** and any contaminated materials as hazardous waste in accordance with all local, regional, and national regulations.[6]
- Do not dispose of the chemical down the drain.[3]
- Contaminated containers must be handled and disposed of in the same manner as the product itself.[3]

Safety Workflow Diagram

The following diagram outlines the decision-making process for the safe handling of **Octyl isobutyrate**.

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Caption: Workflow for safe handling of **Octyl isobutyrate**.

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